

Introduction: The Prominence of Pyridine-Based Scaffolds in Drug Discovery

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Compound of Interest

Compound Name: Ethyl 5-Oxamino-3,5-di(3-pyridyl)pentanoate

CAS No.: 1076198-10-1

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The pyridine ring is a cornerstone of medicinal chemistry, recognized as a "privileged scaffold" due to its presence in a vast array of natural products, pharmaceuticals, and agrochemicals.[1] [2] Its unique electronic properties, ability to act as a hydrogen bond acceptor, and capacity to engage in various non-covalent interactions contribute to its frequent appearance in clinically successful drugs.[3][4] Molecules incorporating two pyridine rings, or more broadly, two aromatic systems (diaryl compounds), connected by a flexible or rigid linker, offer a modular approach to drug design. This allows for the systematic exploration of chemical space to optimize potency, selectivity, and pharmacokinetic properties.

Diarylpentanoids, a class of compounds characterized by two aromatic rings linked by a five-carbon chain, have demonstrated a wide spectrum of biological activities, including anti-inflammatory, anticancer, and antimicrobial effects.[5] The replacement of phenyl rings with pyridyl moieties introduces nitrogen atoms, which can significantly alter a molecule's solubility, metabolic stability, and target engagement through specific hydrogen bonding. This guide will delve into the synthetic methodologies used to construct these valuable scaffolds and explore their diverse applications in medicinal chemistry.

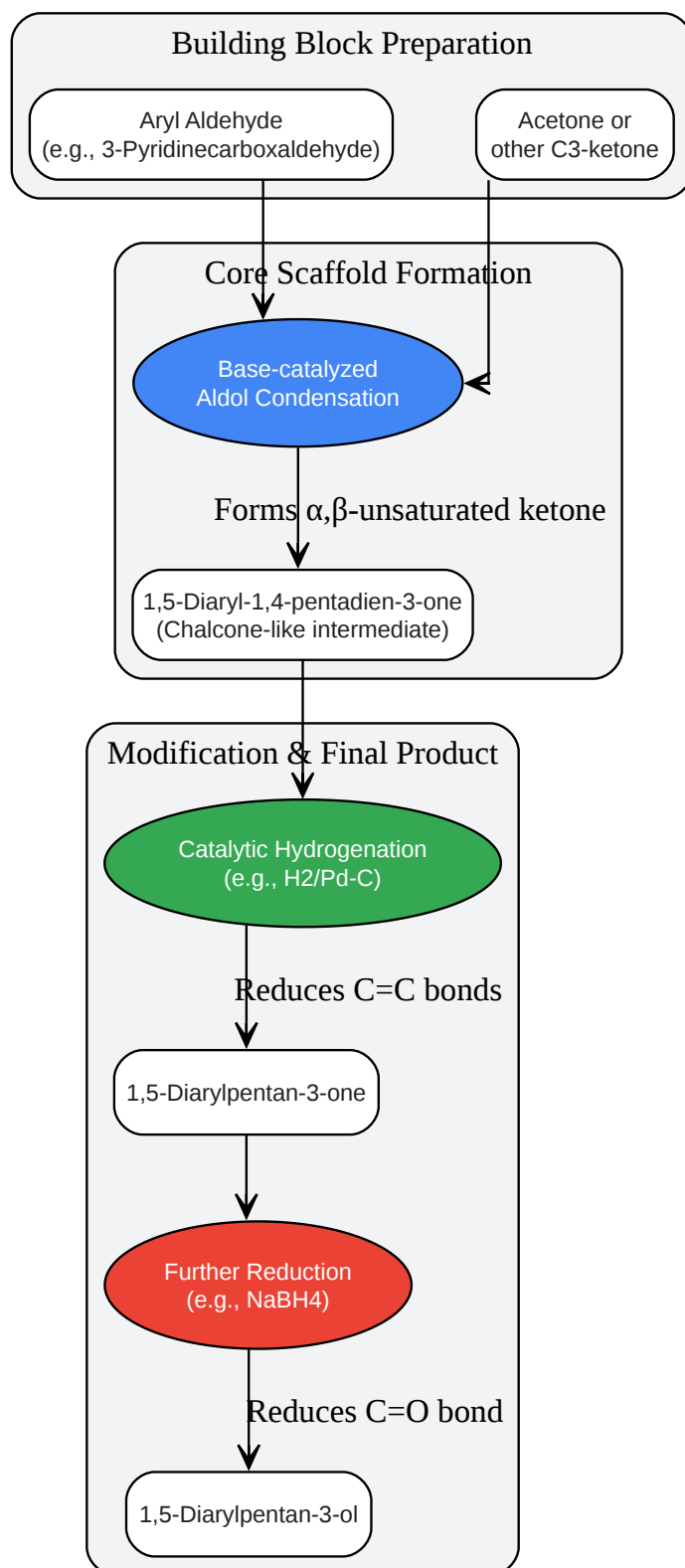
Synthetic Strategies for Di-pyridyl and Diaryl Scaffolds

The construction of molecules containing two pyridine or aryl groups linked by a pentanoid or similar chain can be approached through several convergent synthetic strategies. The choice of method often depends on the desired substitution pattern and the availability of starting materials.

General Synthetic Workflow

A common approach involves the condensation of pyridyl or aryl aldehydes with a central ketone or dicarbonyl compound, followed by reduction or further modification. The Hantzsch pyridine synthesis, for example, offers a classic one-pot method for creating substituted pyridine rings.^[3] For linking pre-existing rings, modern cross-coupling reactions are indispensable.

Below is a generalized workflow for the synthesis of a 1,5-diarylpentanoid, a close structural relative of the target scaffold.



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Caption: Generalized workflow for synthesizing 1,5-diarylpentanoid scaffolds.

This process typically begins with a base-catalyzed aldol condensation between an aromatic aldehyde (such as 3-pyridinecarboxaldehyde) and a ketone like acetone. This reaction forms a diarylpentadienone intermediate. Subsequent catalytic hydrogenation can selectively reduce the double bonds to yield a saturated diarylpentanone. This ketone can then be further reduced to an alcohol, which could serve as a precursor for esterification to a pentanoate derivative.

Medicinal Chemistry Applications and Structure-Activity Relationships (SAR)

Diaryl and di-pyridyl compounds exhibit a remarkable range of biological activities, largely dependent on the nature and substitution of the aromatic rings and the length and flexibility of the linker.

Anti-inflammatory and Anticancer Activity

Many diarylpentanoids are analogs of curcumin, a natural product known for its anti-inflammatory properties. These compounds often exert their effects by modulating key inflammatory signaling pathways. For instance, several 1,5-diaryl-3-oxo-penta-1,4-dienes have been shown to significantly reduce the production of tumor necrosis factor-alpha (TNF- α) and interleukin-6 (IL-6) in lipopolysaccharide (LPS)-stimulated macrophages.[5] The mechanism of action for some of these compounds is linked to the inhibition of the NF- κ B and ERK signaling pathways.[5]

Structure-activity relationship (SAR) studies have provided valuable insights:

- **Substituents on Aromatic Rings:** The presence of electron-withdrawing groups, such as nitro or halogen groups, on the aryl rings can enhance anti-inflammatory activity.[5]
- **Linker Modifications:** Diarylpentanoids with a central cyclohexanone moiety have shown greater efficacy in inhibiting TNF- α and IL-6 expression compared to those with an acyclic C5 bridge.[5]

The pyridine scaffold itself is a key component in numerous anticancer agents, and its derivatives have been reported to exhibit cytotoxic effects against various human cancer cell lines.[2][3]

Antimicrobial and Other Activities

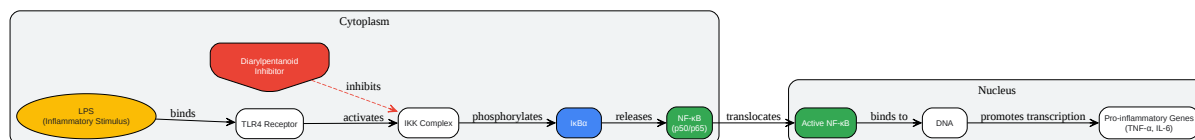
The incorporation of pyridine rings is a common strategy in the development of antimicrobial agents.[3][6] The nitrogen atom can participate in crucial interactions with bacterial or fungal enzyme targets. Furthermore, various pyridine derivatives have been investigated for a wide array of other therapeutic applications, including as A3 adenosine receptor antagonists, antiviral agents, and neuroprotective agents.[7][8][9] For example, certain 3,5-diacyl-2,4-dialkylpyridine derivatives have shown high potency and selectivity for the human A3 adenosine receptor, a target for inflammatory and neurological disorders.[8]

Summary of Biological Activities

Scaffold Class	Biological Activity	Key Findings & SAR	Reference(s)
Diarylpentanoids	Anti-inflammatory	Inhibition of TNF- α and IL-6 via NF- κ B/ERK pathways. Electron-withdrawing groups enhance activity.	[5]
Diarylpentanoids	Antioxidant	Symmetric compounds with p-hydroxyl groups show good radical scavenging activity.	[5]
3,5-Diacylpyridines	A3 Adenosine Receptor Antagonism	Ethyl groups at the 2- and 4-positions are favored over methyl. A thioester at the 3-position is favored over an ester.	[7][8]
General Pyridine Derivatives	Antimicrobial	Broad-spectrum activity against various bacterial and fungal strains.	[3][6]
General Pyridine Derivatives	Anticancer	Cytotoxic against multiple human cancer cell lines.	[2][3]

Relevant Signaling Pathway: NF- κ B in Inflammation

Many anti-inflammatory diarylpentanoids function by inhibiting the NF- κ B (nuclear factor kappa-light-chain-enhancer of activated B cells) signaling pathway. This pathway is a central regulator of the inflammatory response.



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Caption: Inhibition of the NF-κB signaling pathway by diarylpentanoids.

Experimental Protocols

This section provides a representative, detailed protocol for the synthesis of a 1,5-di(pyridin-3-yl)pentan-3-one, a key intermediate for accessing scaffolds like 3,5-di(3-pyridyl)pentanoates. This protocol is a composite based on established chemical principles for aldol condensations and subsequent reductions.

Protocol: Synthesis of 1,5-di(pyridin-3-yl)pentan-3-one

Step 1: Synthesis of 1,5-di(pyridin-3-yl)penta-1,4-dien-3-one

- **Reagent Preparation:** In a 250 mL round-bottom flask equipped with a magnetic stir bar, dissolve 3-pyridinecarboxaldehyde (10.7 g, 0.1 mol) in 100 mL of ethanol.
- **Catalyst Addition:** To this solution, add acetone (2.9 g, 0.05 mol) followed by a dropwise addition of a 10% aqueous sodium hydroxide solution (10 mL) while stirring vigorously at room temperature.
- **Reaction:** A yellow precipitate should form within 30 minutes. Continue stirring the reaction mixture at room temperature for 4 hours to ensure complete reaction.

- **Work-up and Isolation:** Filter the resulting solid precipitate using a Büchner funnel. Wash the solid with cold water (3 x 20 mL) and then with a small amount of cold ethanol.
- **Drying:** Dry the product under vacuum to yield the crude 1,5-di(pyridin-3-yl)penta-1,4-dien-3-one. The product can be purified further by recrystallization from ethanol if necessary.

Step 2: Catalytic Hydrogenation to 1,5-di(pyridin-3-yl)pentan-3-one

- **Setup:** To a hydrogenation flask, add the 1,5-di(pyridin-3-yl)penta-1,4-dien-3-one (5.0 g, 0.021 mol) and 100 mL of ethanol. Add palladium on carbon (10% w/w, 0.25 g) as the catalyst.
- **Hydrogenation:** Secure the flask to a Parr hydrogenation apparatus. Purge the system with hydrogen gas three times. Pressurize the vessel to 50 psi with hydrogen and shake the reaction mixture at room temperature.
- **Monitoring:** Monitor the reaction progress by observing the cessation of hydrogen uptake or by thin-layer chromatography (TLC). The reaction is typically complete within 12-24 hours.
- **Catalyst Removal:** Once the reaction is complete, carefully vent the hydrogen pressure. Filter the reaction mixture through a pad of Celite to remove the palladium catalyst. Wash the Celite pad with ethanol.
- **Product Isolation:** Combine the filtrates and remove the solvent under reduced pressure using a rotary evaporator. The resulting residue is the desired 1,5-di(pyridin-3-yl)pentan-3-one, which can be purified by column chromatography on silica gel (e.g., using a gradient of ethyl acetate in hexanes).

From this ketone intermediate, a variety of subsequent reactions, such as reduction to the alcohol followed by esterification, can be performed to generate a library of 3,5-di(3-pyridyl)pentanoate analogs for biological screening.

Conclusion and Future Perspectives

While the specific 3,5-di(3-pyridyl)pentanoate scaffold remains a largely unexplored chemical entity, the foundational knowledge derived from the study of related diarylpentanoids and di-pyridyl compounds provides a clear and promising path forward. The synthetic versatility and

diverse biological activities associated with these parent scaffolds strongly suggest that novel derivatives will yield compounds with significant therapeutic potential.

Future research should focus on the direct synthesis of 3,5-di(3-pyridyl)pentanoate esters and the systematic evaluation of their biological properties. By modulating the ester group, the substitution pattern on the pyridine rings, and the stereochemistry of the pentanoate backbone, researchers can generate a rich library of compounds for screening against a wide range of therapeutic targets, including those involved in inflammation, cancer, and infectious diseases. The insights provided in this guide offer a strategic blueprint for unlocking the potential of this promising, yet nascent, class of molecules.

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